

An In-depth Technical Guide on (2-Pyrrolidin-1-ylphenyl)methylamine

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Compound of Interest

Compound Name:	(2-Pyrrolidin-1-ylphenyl)methylamine
Cat. No.:	B1336485

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available information for the chemical compound **(2-Pyrrolidin-1-ylphenyl)methylamine**, with a focus on its identification and a general discussion of the relevance of related structures in medicinal chemistry. The information presented is intended to serve as a foundational resource for researchers and professionals in drug development.

Chemical Identification and Properties

(2-Pyrrolidin-1-ylphenyl)methylamine is a chemical compound with the unique Chemical Abstracts Service (CAS) number 72752-53-5[1]. This identifier is crucial for unambiguous identification in databases and literature. While specific experimental data for this particular isomer is limited in publicly accessible resources, the general properties of related pyrrolidine-containing aromatic amines suggest its potential as a scaffold in medicinal chemistry.

Below is a summary of the key identifiers for **(2-Pyrrolidin-1-ylphenyl)methylamine** and a related isomer, (3-Pyrrolidin-1-ylphenyl)methylamine, for which more data is available.

Property	(2-Pyrrolidin-1-ylphenyl)methylamine	(3-Pyrrolidin-1-ylphenyl)methylamine
CAS Number	72752-53-5[1]	175696-70-5[2][3]
Molecular Formula	C11H16N2	C11H16N2[3]
Molecular Weight	Not explicitly found	176.26 g/mol [3]
Synonyms	[2-(pyrrolidin-1-yl)phenyl]methanamine, 1-(2-Pyrrolidin-1-ylphenyl)methanamine, 2-(1-Pyrrolidinyl)benzenemethanamine, 2-Pyrrolidin-1-ylbenzylamine, 2-Pyrrolidinobenzylamine[1]	(3-(Pyrrolidin-1-yl)phenyl)methanamine[3]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **(2-Pyrrolidin-1-ylphenyl)methylamine** are not readily available in the public domain. However, the synthesis of substituted pyrrolidines is a well-established area of organic chemistry. General methods often involve the reaction of a suitable aniline or benzylamine with a cyclopropane derivative or other precursors to form the pyrrolidine ring.[4]

The following diagram illustrates a generalized workflow for the synthesis and purification of a substituted pyrrolidine derivative, which could be adapted for the synthesis of **(2-Pyrrolidin-1-ylphenyl)methylamine**.



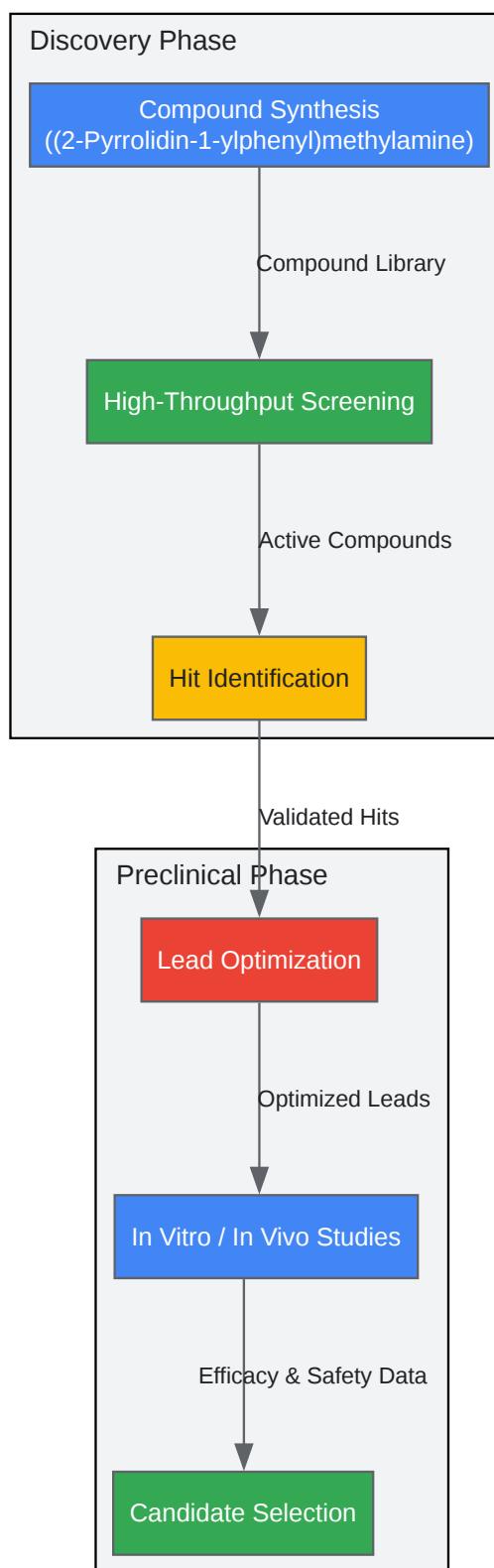
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A generalized workflow for the synthesis and purification of a substituted pyrrolidine.

Relevance in Drug Discovery and Signaling Pathways

While no specific signaling pathways involving **(2-Pyrrolidin-1-ylphenyl)methylamine** have been documented in the searched literature, the broader class of pyrrolidine-containing compounds and 2-phenethylamines are of significant interest in medicinal chemistry.[\[5\]](#)[\[6\]](#) These scaffolds are present in numerous biologically active molecules that target a variety of receptors and enzymes. For instance, derivatives of pyrrolidine have been investigated as antagonists for opioid receptors and are integral to the structure of various pharmaceuticals.[\[7\]](#)

The logical progression from a novel chemical entity to a potential therapeutic agent is a complex, multi-stage process. The diagram below outlines a simplified logical relationship in a typical drug discovery and development pipeline where a compound like **(2-Pyrrolidin-1-ylphenyl)methylamine** could theoretically be evaluated.



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A simplified logical flow in early-stage drug discovery and development.

Safety Information

A safety data sheet (SDS) for the isomer (3-Pyrrolidin-1-ylphenyl)methylamine indicates that it is considered hazardous, causing severe skin burns and eye damage, and may cause respiratory irritation.[\[2\]](#) While a specific SDS for the 2-isomer was not found, it is prudent to handle it with similar precautions in a laboratory setting, including the use of appropriate personal protective equipment (PPE) such as gloves, safety goggles, and a lab coat, and to work in a well-ventilated area.[\[2\]](#)

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety or handling guide. Always refer to a certified Safety Data Sheet (SDS) for the specific compound and follow all institutional and regulatory safety guidelines.

This guide summarizes the currently available information on **(2-Pyrrolidin-1-ylphenyl)methylamine**. Further research would be necessary to fully characterize its chemical, physical, and biological properties. The provided diagrams offer a general framework for understanding the synthesis and potential application of this and related compounds in a research and development context.

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